

Personal protective equipment for handling 5-Formyl-2-hydroxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Formyl-2-hydroxybenzonitrile

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Essential Safety and Handling Guide for 5-Formyl-2-hydroxybenzonitrile

This guide provides crucial safety protocols and logistical information for the handling and disposal of **5-Formyl-2-hydroxybenzonitrile**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this chemical compound.

Hazard Summary

5-Formyl-2-hydroxybenzonitrile is classified as harmful if swallowed, inhaled, or in contact with skin[1]. It can cause skin, eye, and respiratory irritation[2]. Therefore, strict adherence to personal protective equipment (PPE) guidelines and handling protocols is mandatory.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following table summarizes the required protective gear.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses complying with OSHA's 29 CFR 1910.133 or European Standard EN166[2][3]. A face shield is recommended where splashing is a risk.	Protects against splashes and dust, preventing eye irritation or serious damage[4]. An eyewash station should be readily available[1].
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber)[1][4].	Prevents skin contact, as the substance is harmful and can cause irritation[1].
Body Protection	A lab coat or chemical-resistant coveralls[5][6].	Protects against contamination of personal clothing and skin[1]. Contaminated clothing should be removed and washed before reuse[2].
Respiratory	Use in a well-ventilated area or under a chemical fume hood is required[1][2]. If dust formation is likely or ventilation is inadequate, a NIOSH/MSHA approved respirator with a particle filter is necessary[1][2]. A self-contained breathing apparatus (SCBA) should be available for emergencies[1].	Prevents inhalation of harmful dust or vapors, which can cause respiratory tract irritation[1].

Experimental Protocol: Safe Handling and Disposal

1. Engineering Controls and Preparation:

- Ventilation: Always handle **5-Formyl-2-hydroxybenzonitrile** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure[1][2].

- Emergency Equipment: Ensure that a safety shower and an eyewash station are in close proximity to the workstation and are in good working order[2][7].
- Personal Preparation: Before handling, wash hands thoroughly. Do not eat, drink, or smoke in the designated handling area[2][3].

2. Handling the Chemical:

- Donning PPE: Put on all required PPE as specified in the table above.
- Avoiding Dust: Handle the solid material carefully to avoid the formation and spread of dust[1][7].
- Direct Contact: Avoid all direct contact with the substance[1]. Do not get it in your eyes, on your skin, or on your clothing[2][8].
- Storage: Keep the container tightly closed when not in use. Store in a cool, dry, and well-ventilated area, away from heat and strong oxidizing agents or acids[1]. For long-term stability, storage under Argon at 2-8 °C is recommended[1].

3. Accidental Exposure and Spills:

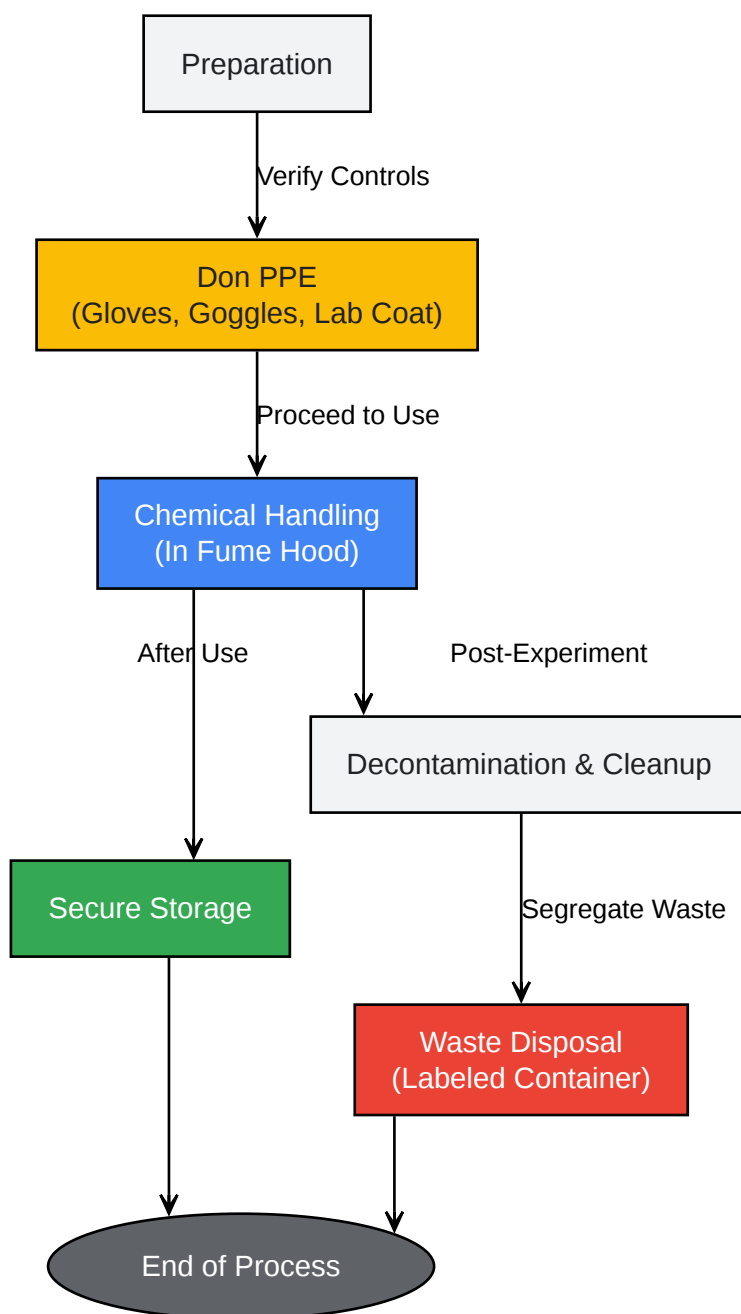
- Eye Contact: Immediately flush the eyes with running water for at least 15 minutes, making sure to rinse under the eyelids[2][8]. Seek immediate medical attention[1].
- Skin Contact: Remove all contaminated clothing and footwear. Immediately drench the affected skin with running water for at least 10-15 minutes[1][2]. Consult a doctor if irritation persists[1].
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention[2][8].
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Give half a liter of water to drink if the person is conscious[1]. Call a physician or poison control center[2].
- Spill Cleanup: For spills, evacuate the area. Wearing full PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal[2][7].

4. Disposal Plan:

- Waste Container: Transfer any waste material into a closable, clearly labeled salvage container[1].
- Regulations: Dispose of the chemical waste and any contaminated packaging in accordance with all applicable federal, state, and local environmental regulations[1]. Do not mix with other waste. This is considered special waste and should not be discharged into drains or rivers[1].

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **5-Formyl-2-hydroxybenzonitrile**.



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Caption: Safe handling workflow for **5-Formyl-2-hydroxybenzonitrile**.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. hsa.ie [hsa.ie]
- 5. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 6. osha.oregon.gov [osha.oregon.gov]
- 7. fishersci.com [fishersci.com]
- 8. WERCS Studio - Application Error [assets.thermofisher.com]
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